

Essential Safety and Logistical Information for Handling APD-916

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Compound of Interest

Compound Name: APD-916
CAS No.: 1021169-11-8
Cat. No.: B12364986

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical guidance for the handling of **APD-916**, a histamine H3 receptor inverse agonist. As a potent, investigational compound with limited publicly available safety data, a cautious approach based on the principles of handling highly potent active pharmaceutical ingredients (HPAPIs) is mandatory. This guide is intended to be a preferred source for laboratory safety and chemical handling, building trust by providing value beyond the product itself.

Compound Identification

Parameter	Value
Chemical Name	(2R)-1-[2-(4'-[(3-methoxypropyl)sulfonyl]biphenyl-4-yl)ethyl]-2-methylpyrrolidine
CAS Number	1021169-11-8
Molecular Formula	C23H31NO3S
Molecular Weight	401.56 g/mol

Hazard Assessment

A complete, publicly available Safety Data Sheet (SDS) with comprehensive toxicological data for **APD-916** is not currently available. The available SDS from one supplier indicates "no data available" for most hazard classifications.^[1] In the absence of specific data, **APD-916** should be treated as a potent compound with unknown toxicity. The precautionary principle must be applied, assuming the compound may be toxic, allergenic, and have long-term health effects upon exposure.

Personal Protective Equipment (PPE)

Given the unknown hazard profile of **APD-916**, a comprehensive PPE strategy is required to prevent skin, eye, and respiratory exposure. The following table outlines the recommended PPE.

Protection Level	Equipment	Specifications and Rationale
Primary Engineering Controls	Chemical Fume Hood or Glovebox	All manipulations of solid or liquid APD-916 that could generate dust, aerosols, or vapors must be performed in a certified chemical fume hood or a glovebox to minimize inhalation exposure.
Respiratory Protection	NIOSH-approved Respirator	For procedures with a higher risk of aerosolization, or if engineering controls are not sufficient, a NIOSH-approved respirator (e.g., N95 for powders, or with appropriate cartridges for vapors) should be worn.
Eye and Face Protection	Safety Goggles and Face Shield	Safety goggles are mandatory to protect against splashes. A face shield should be worn in conjunction with goggles when there is a significant splash hazard.
Hand Protection	Double Gloving with Chemical-Resistant Gloves	Wear two pairs of nitrile gloves. The outer glove should be changed immediately upon contamination. For prolonged handling, consider using a more robust glove material such as neoprene or butyl rubber.
Body Protection	Disposable Lab Coat with Long Sleeves and Cuffs	A disposable lab coat provides a barrier against contamination of personal clothing. It should be changed at the end of each

work session or immediately if contaminated. For larger scale operations, a disposable chemical-resistant suit may be necessary.

Foot Protection

Closed-toe Shoes

Closed-toe shoes are a minimum requirement in any laboratory setting. For significant spill risks, chemical-resistant shoe covers or boots are recommended.

Handling and Storage Procedures

Operational Plan:

- **Restricted Access:** Designate a specific area within the laboratory for handling **APD-916**. Access should be restricted to trained personnel.
- **Engineering Controls:** All weighing and solution preparation must be conducted in a chemical fume hood or glovebox.^[2]
- **Spill Kit:** A spill kit containing appropriate absorbent materials, decontamination solutions, and waste disposal bags must be readily available in the designated handling area.
- **Decontamination:** All surfaces and equipment must be decontaminated after use. A suitable decontamination solution should be validated for effectiveness.
- **Hygiene:** Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.^[1]

Storage Plan:

Condition	Specification	Rationale
Temperature	As specified by the supplier. Typically, research compounds are stored at -20°C for long-term stability.	To maintain the integrity and potency of the compound.
Container	Tightly sealed, clearly labeled container.	To prevent contamination and accidental misuse.
Location	A secure, designated, and ventilated area.	To restrict access and prevent accidental release.

First Aid Measures

In the event of exposure, immediate action is critical.[\[1\]](#)

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [1]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [1]

Disposal Plan

All waste contaminated with **APD-916** must be treated as hazardous waste.

- **Waste Segregation:** Collect all contaminated solid waste (e.g., gloves, lab coats, pipette tips) in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Collect all liquid waste containing **APD-916** in a sealed, labeled, and chemical-resistant container.
- **Disposal Vendor:** All hazardous waste must be disposed of through a licensed and approved hazardous waste disposal vendor in accordance with local, state, and federal regulations.

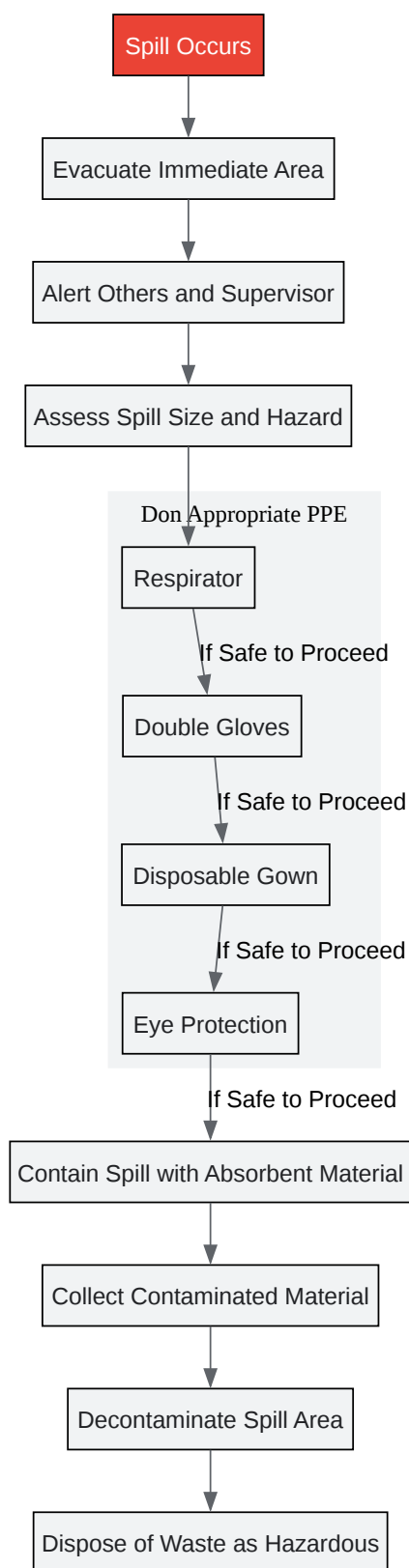
Experimental Workflows and Logical Relationships

The following diagrams illustrate the key workflows for safely handling **APD-916**.



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Caption: Workflow for handling **APD-916**.



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Caption: Emergency spill response plan.

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References

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. Handling & Processing of Potent Compounds: A Holistic Approach - IPS [ipsdb.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling APD-916]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12364986/docs#essential-safety-and-logistical-information-for-handling-apd-916\]](https://www.benchchem.com/product/b12364986/docs#essential-safety-and-logistical-information-for-handling-apd-916)

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